

long-term storage conditions for Dentonin peptide

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Compound of Interest

Compound Name: *Dentonin*

Cat. No.: *B12689068*

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Dentonin Peptide: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage and handling of **Dentonin** peptide (also known as AC-100).

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of lyophilized **Dentonin** peptide?

For long-term storage, it is recommended to store lyophilized **Dentonin** peptide at -20°C or colder, with -80°C being optimal for preserving its integrity over several months to years.^{[1][2][3][4]} One supplier of **Dentonin** (AC-100) specifies storage conditions of -20°C in a cool, dark, and dry place.

Q2: How should I store **Dentonin** peptide for short-term use?

For short-term storage of a few days to weeks, lyophilized **Dentonin** can be stored in a refrigerator at 4°C. However, for optimal stability, -20°C is recommended even for shorter durations.

Q3: What is the proper way to handle **Dentonin** peptide upon receipt?

Upon receiving the lyophilized peptide, it is crucial to store it immediately at the recommended temperature (-20°C or -80°C). Before opening the vial, allow it to warm to room temperature in a desiccator to prevent moisture condensation, as peptides are often hygroscopic.

Q4: Can I store **Dentonin** peptide in solution?

Storing peptides in solution is generally not recommended for long periods due to lower stability. If you must store **Dentonin** in solution, it is best to use a sterile buffer at a pH of 5-6 and freeze it in single-use aliquots to avoid repeated freeze-thaw cycles. For short-term storage in solution (up to a week), 4°C can be acceptable, but freezing is preferable for longer durations.

Q5: Which amino acid residues in the **Dentonin** sequence are susceptible to degradation?

The **Dentonin** sequence (TDLQERGDNDISPFSGDGQPFKD) contains several residues that can be prone to degradation. Aspartic acid (D) can undergo hydrolysis, while asparagine (N) and glutamine (Q) are susceptible to deamidation. It is important to handle the peptide carefully to minimize these degradation pathways.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced Peptide Activity	Improper storage temperature.	Ensure the peptide is consistently stored at -20°C or -80°C. For long-term studies, use a freezer that is not a frost-free model to avoid temperature fluctuations.
Repeated freeze-thaw cycles.	Aliquot the reconstituted peptide into single-use vials before freezing to minimize the number of freeze-thaw cycles.	
Oxidation.	For peptides with susceptible residues, consider purging the vial with an inert gas like nitrogen or argon before sealing and storing.	
Difficulty Dissolving the Peptide	Peptide has absorbed moisture.	Always allow the peptide vial to reach room temperature in a desiccator before opening to prevent moisture contamination.
Incorrect solvent.	Use sterile, purified water or a recommended buffer for reconstitution. If solubility is an issue due to hydrophobicity, a small amount of a co-solvent like DMSO may be tested, but check for compatibility with your experimental system.	
Visible Particulates in Solution	Bacterial contamination.	Reconstitute the peptide using sterile buffers and consider passing the solution through a 0.2 µm filter to remove potential contaminants.

Peptide aggregation. Sonication in a water bath can help to dissolve aggregates.
Avoid excessive heating.

Long-Term Storage Conditions Summary

Parameter	Lyophilized Form	In Solution
Long-Term Storage	-80°C (Optimal) or -20°C	-80°C (in single-use aliquots)
Short-Term Storage	4°C (up to a few weeks)	4°C (up to one week)
Light Exposure	Store in the dark.	Protect from direct light.
Atmosphere	Store in a tightly sealed vial, preferably in a desiccated environment. Consider flushing with inert gas.	Use sterile, degassed buffers.

Experimental Protocols

Protocol for Reconstitution of Lyophilized Dentonin

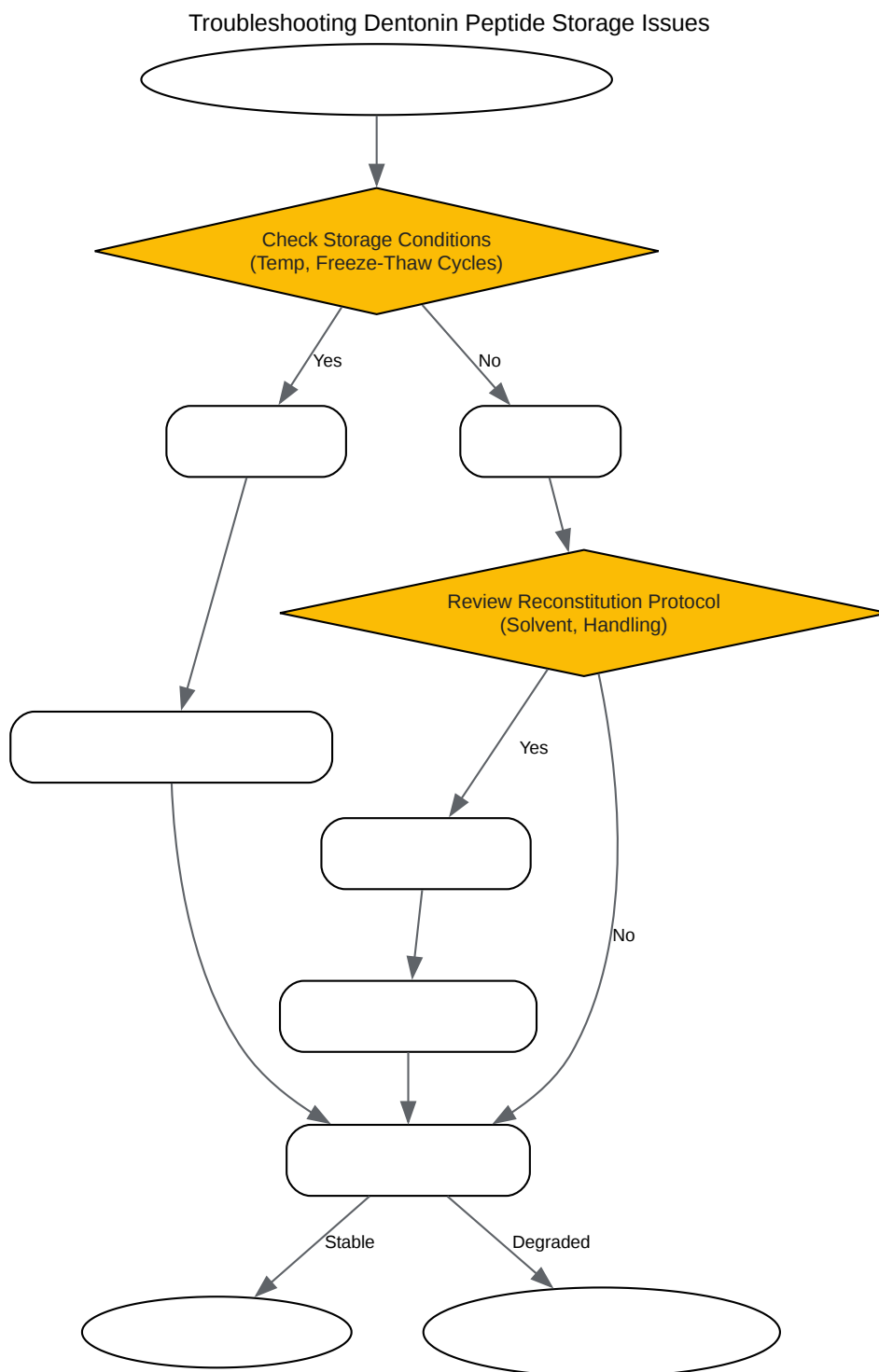
- Before opening, allow the vial of lyophilized **Dentonin** to warm to room temperature in a desiccator. This minimizes the condensation of atmospheric moisture.
- Add the appropriate amount of sterile, cold solvent (e.g., sterile distilled water or a suitable buffer) to the vial to achieve the desired stock concentration.
- Gently vortex or swirl the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause aggregation.
- If not for immediate use, aliquot the stock solution into smaller, single-use sterile tubes.
- Store the aliquots at -20°C or -80°C.

Protocol for Assessing Dentonin Stability by HPLC

- Sample Preparation:

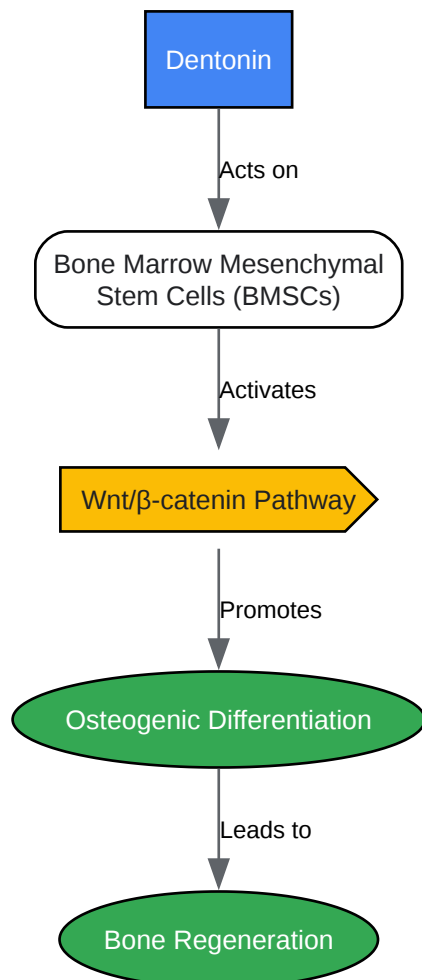
- Prepare a fresh stock solution of **Dentonin** as a reference standard.
- Thaw an aliquot of the stored **Dentonin** solution or reconstitute a stored lyophilized sample.
- HPLC Analysis:
 - Use a reverse-phase C18 column suitable for peptide separation.
 - Employ a gradient elution system, for example, with mobile phase A (e.g., 0.1% trifluoroacetic acid in water) and mobile phase B (e.g., 0.1% trifluoroacetic acid in acetonitrile).
 - Monitor the elution profile at a wavelength of 214-220 nm, which is characteristic of the peptide bond.
- Data Analysis:
 - Compare the peak area and retention time of the stored sample to the fresh reference standard.
 - A decrease in the main peak area or the appearance of new peaks can indicate degradation.
 - Calculate the percentage of intact peptide remaining to quantify stability.

Visualizations



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Caption: Troubleshooting workflow for **Dentonin** storage issues.

Dentonin and the Wnt/ β -catenin Signaling Pathway

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Caption: **Dentonin's** role in the Wnt/ β -catenin pathway.

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